

Technical Guide on 3-Bromopyridazine: Safety, Handling, and Precautionary Measures

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Compound of Interest

Compound Name: 3-Bromopyridazine

Cat. No.: B1282269

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **3-Bromopyridazine** (CAS No: 88491-61-6). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing potential health and safety risks.

Chemical and Physical Properties




3-Bromopyridazine is a heterocyclic organic compound with the molecular formula $C_4H_3BrN_2$. [1][2][3][4] It is primarily available as a solid.[2] A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₄ H ₃ BrN ₂	[1][2][3][4]
Molecular Weight	158.98 g/mol	[1][2][4]
CAS Number	88491-61-6	[1][3][4][5]
Appearance	Solid	[2]
Density	1.726 - 1.727 g/cm ³	[3][6]
Boiling Point	269.972 °C at 760 mmHg	[6]
Flash Point	117.075 °C	[6]

Hazard Identification and Classification

3-Bromopyridazine is classified as a hazardous substance. It is crucial to understand its potential health effects and to handle it accordingly. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

GHS Pictograms:

-  alt text
-  alt text
-  alt text

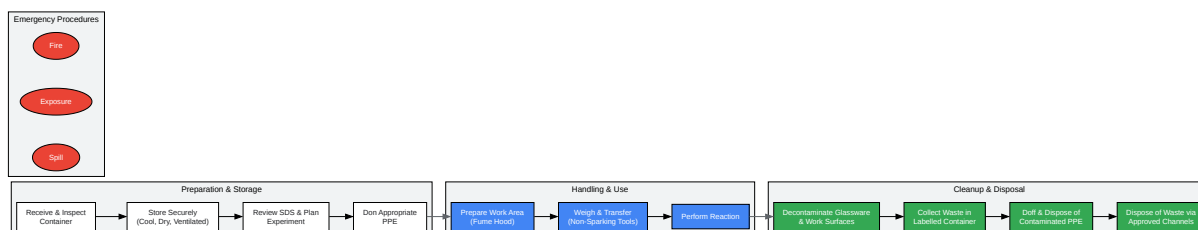
Signal Word: Danger[1][5]

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 1/2)	H318: Causes serious eye damage / H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

(Note: Classification may vary slightly between suppliers. The most conservative classification should be adopted.)[\[1\]](#)[\[5\]](#)

Safe Handling and Experimental Workflow

Adherence to a strict protocol is essential when handling **3-Bromopyridazine** to ensure the safety of personnel and the integrity of the experiment. The following workflow outlines the key stages of handling this compound in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Bromopyridazine** from receipt to disposal.

Experimental Protocol for Safe Handling

1. Preparation and Storage:

- Receiving: Upon receipt, visually inspect the container for any signs of damage or leaks.[7]
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.[5][7][8][9] The storage area should be secure and accessible only to authorized personnel.[8] Keep the container tightly sealed to prevent moisture ingress.[5][8][9]

2. Personal Protective Equipment (PPE):

- A comprehensive PPE strategy is mandatory. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment (PPE)	Specifications and Recommendations
Eyes/Face	Safety Goggles with side shields / Face Shield	Must be worn at all times. For tasks with a higher splash risk, a face shield is required in addition to goggles.[5][7]
Skin	Chemical-resistant Lab Coat & Gloves	A flame-retardant lab coat is recommended. Nitrile gloves are suitable for handling; inspect before use and change frequently.[5][7]
Respiratory	Fume Hood or Respirator	All handling, including weighing and transferring, must be conducted in a certified chemical fume hood to minimize inhalation exposure. [5][7]
Feet	Closed-toe Shoes	Open-toed shoes are strictly prohibited in the laboratory.[7]

3. Handling and Use:

- Ventilation: Always handle **3-Bromopyridazine** in a well-ventilated area, preferably a certified chemical fume hood.[5][7]
- Avoiding Contamination: Do not eat, drink, or smoke in the handling area.[8][9] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[5]
- Tools: Use non-sparking tools and equipment to prevent ignition sources.[5][9]
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[7][8]

4. Disposal:

- **Waste Collection:** Collect all waste material (including contaminated PPE and absorbent materials) in a designated, properly labeled, and sealed container for hazardous chemical waste.
- **Disposal Route:** Dispose of the waste through a licensed and approved waste disposal contractor, in accordance with all local, regional, and national regulations.^[8] Do not dispose of it down the drain.^[9]

Emergency Procedures

Rapid and appropriate response is critical in an emergency. All personnel must be familiar with the location and use of emergency equipment, including safety showers, eyewash stations, and fire extinguishers.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention. [5][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[5][10]
Eye Contact	Immediately flush eyes with plenty of clean water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5][10]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately. [5][10]

Accidental Release Measures

- Personal Precautions: Evacuate the area immediately.[5] Wear the full PPE as described in section 3.2. Avoid breathing dust or vapors.[5] Remove all sources of ignition.[5][9]
- Containment and Cleanup: For small spills, carefully sweep up the solid material, or use an inert absorbent material (e.g., sand, vermiculite) to contain the chemical.[9] Place the collected material into a suitable, labeled container for disposal.[9] Avoid generating dust.[5] Ventilate the area and wash the spill site after material pickup is complete.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.[5][8]

- Specific Hazards: Thermal decomposition can produce toxic and corrosive gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen bromide.[8][9]
- Protective Actions for Firefighters: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[5][8][9] Evacuate the area and fight the fire from a safe distance.[8]

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